

Solubility Profile of 5-Acetonyl-2-methoxybenzene sulfonamide: A Technical Overview

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Compound of Interest

Compound Name: 5-Acetonyl-2-methoxybenzene sulfonamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **5-Acetonyl-2-methoxybenzene sulfonamide**, a key intermediate in the synthesis of Tamsulosin.^{[1][2][3]} While quantitative solubility data for this specific compound is not readily available in published literature, this document consolidates the existing qualitative information and outlines a standardized experimental protocol for its precise determination.

Physicochemical Properties

A foundational understanding of the compound's physical and chemical properties is essential for any solubility studies.

Property	Value	Reference
CAS Number	116091-63-5	[1]
Molecular Formula	C ₁₀ H ₁₃ NO ₄ S	[4]
Molecular Weight	243.28 g/mol	[4] [5]
Appearance	Light Beige Solid / Pale yellow to brown solid	[1] [6]
Melting Point	>186°C (decomposition) / 194-197°C	[1] [7]
Physical Form	Crystal - Powder	[1]

Qualitative Solubility Data

Based on available safety data sheets and supplier information, the solubility of **5-Acetyl-2-methoxybenzene sulfonamide** has been qualitatively described in several common solvents. This information is crucial for selecting appropriate solvent systems for analysis, purification, and formulation.

Solvent	Solubility	Reference
N,N-Dimethylformamide (DMF)	Very Soluble	
Dimethyl sulfoxide (DMSO)	Slightly Soluble	[1] [8]
Methanol	Soluble / Slightly Soluble (when heated)	[1] [8]
Glacial Acetic Acid	Sparingly Soluble	
Chloroform	Very Slightly Soluble	
Water	Practically Insoluble	

Experimental Protocol for Quantitative Solubility Determination

To obtain precise and reproducible solubility data, a standardized experimental protocol is required. The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound.^[9] The following protocol is a general guideline that can be adapted for **5-Acetyl-2-methoxybenzene sulfonamide**.

Objective: To determine the equilibrium solubility of **5-Acetyl-2-methoxybenzene sulfonamide** in various solvents at a specified temperature.

Materials:

- **5-Acetyl-2-methoxybenzene sulfonamide** (solid, crystalline powder)
- Selected solvents (e.g., water, methanol, ethanol, acetonitrile, etc.)
- Volumetric flasks
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **5-Acetyl-2-methoxybenzene sulfonamide** to a series of vials, each containing a known volume of a specific solvent. The presence of undissolved solid is essential to ensure that equilibrium is reached from a state of saturation.
- Equilibration:

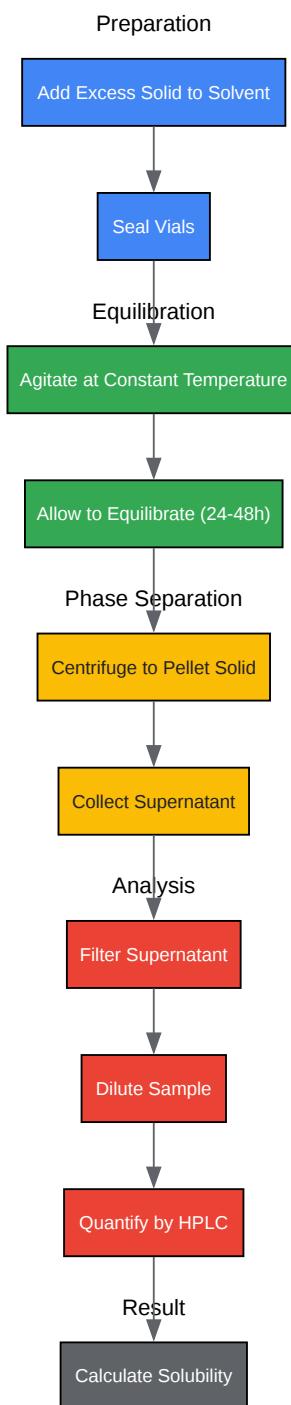
- Seal the vials to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C) and agitation speed.
- Allow the samples to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the dissolution process has reached a steady state.

- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow them to stand undisturbed to let the excess solid settle.
 - To ensure complete removal of undissolved solids, centrifuge the samples at a high speed.
- Sample Preparation for Analysis:
 - Carefully withdraw an aliquot of the clear supernatant from each vial.
 - Filter the aliquot through a syringe filter to remove any remaining particulate matter.
 - Dilute the filtered supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated HPLC method to determine the concentration of the dissolved **5-Acetonyl-2-methoxybenzene sulfonamide**.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the compound in the experimental samples.
- Data Analysis:
 - Calculate the solubility of the compound in each solvent, typically expressed in mg/mL or mol/L, based on the concentration determined by HPLC and the dilution factor used.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the shake-flask method for determining solubility.

Workflow for Shake-Flask Solubility Determination

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Caption: Experimental workflow for the shake-flask solubility determination method.

Application in Drug Development

5-Acetyl-2-methoxybenzene sulfonamide is a crucial intermediate in the synthesis of Tamsulosin, a selective alpha-1 adrenergic receptor antagonist used in the treatment of benign prostatic hyperplasia.[1][2][10] The solubility of this intermediate is a critical parameter that can influence the efficiency of the synthesis process, including reaction kinetics, yield, and purification. A thorough understanding of its solubility in various organic solvents is therefore essential for process optimization and scale-up in pharmaceutical manufacturing.

While this guide provides the currently available information on the solubility of **5-Acetyl-2-methoxybenzene sulfonamide**, it is recommended that researchers perform quantitative solubility studies using a standardized protocol, such as the one outlined above, to obtain precise data for their specific applications.

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